

Application Notes & Protocols: Electrospinning of Lignin for Nanofiber Production

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Lignine*

Cat. No.: *B15821528*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Lignin, the second most abundant terrestrial biopolymer after cellulose, is a complex aromatic polymer that provides structural integrity to plants.^[1] Traditionally considered a low-value byproduct of the paper and biorefining industries, recent research has highlighted its potential as a renewable precursor for high-value materials.^{[1][2]} Electrospinning is a versatile and straightforward technique used to produce continuous nanofibers from a polymer solution by applying a high-voltage electric field.^{[3][4]} The resulting lignin-based nanofibers possess a high surface-area-to-volume ratio, porosity, and unique functionalities stemming from lignin's inherent properties, such as antioxidant and antimicrobial activities.^{[1][5]} These characteristics make them highly attractive for a range of applications, including drug delivery, tissue engineering, and energy storage.^{[5][6][7]}

This document provides detailed application notes and experimental protocols for the electrospinning of lignin to produce nanofibers. It covers various lignin types, the use of co-spinning polymers, and key processing parameters that influence nanofiber morphology and properties.

Key Applications

Lignin-based electrospun nanofibers are being explored for a variety of applications, primarily in the biomedical field:

- **Drug Delivery:** The high surface area of nanofibers allows for efficient drug loading and controlled release.[\[5\]](#)[\[7\]](#) Lignin's biocompatibility and antioxidant properties can also be beneficial in drug delivery systems.[\[5\]](#)[\[8\]](#)
- **Tissue Engineering:** Electrospun lignin scaffolds can mimic the extracellular matrix, providing a suitable environment for cell attachment, proliferation, and differentiation.[\[5\]](#)[\[6\]](#) Their biocompatibility has been demonstrated with various cell types, including human dermal fibroblasts.[\[6\]](#)[\[9\]](#)
- **Wound Dressing:** The antimicrobial and antioxidant properties of lignin, combined with the high porosity and moisture retention of nanofiber mats, make them promising candidates for advanced wound dressings.[\[10\]](#)
- **Carbon Nanofiber Precursors:** Lignin is a cost-effective, renewable precursor for producing carbon nanofibers, which have applications in energy storage devices like supercapacitors and batteries due to their high surface area and electrical conductivity.[\[1\]](#)[\[11\]](#)[\[12\]](#)
- **Filtration:** The interconnected porous structure of electrospun nanofiber mats makes them effective for air and water filtration applications.[\[13\]](#)

Experimental Protocols

The successful electrospinning of lignin often requires the use of a co-spinning polymer to overcome challenges associated with its complex, branched structure and low molecular weight, which can hinder fiber formation.[\[14\]](#)[\[15\]](#) Poly(vinyl alcohol) (PVA) and poly(ethylene oxide) (PEO) are common water-soluble carrier polymers, while polyacrylonitrile (PAN) is often used for producing carbon nanofiber precursors.[\[3\]](#)[\[14\]](#)

Protocol 1: Electrospinning of Lignin/PVA Aqueous Solution

This protocol describes the preparation of lignin/PVA nanofibers from an aqueous solution, a common method for biomedical applications.

1. Materials:

- Lignin (e.g., alkali lignin, Kraft lignin)
- Poly(vinyl alcohol) (PVA), Mw ~60,000 g/mol [16]
- Deionized water
- Sodium hydroxide (NaOH) (optional, to aid lignin dissolution)[17]

2. Solution Preparation: a. Prepare a 10% (w/v) PVA stock solution by dissolving 10 g of PVA in 100 mL of deionized water. Heat the solution at 80-90°C with constant stirring for 2-4 hours until the PVA is completely dissolved.[16][18] Allow the solution to cool to room temperature. b. Prepare the lignin/PVA spinning solution. For a target lignin-to-PVA ratio (e.g., 75:25), mix the required amount of lignin powder with the PVA stock solution.[19] For example, to prepare a solution with a 75:25 lignin:PVA ratio, add a specific weight of lignin to the PVA solution. c. If lignin solubility is an issue, a dilute NaOH solution (e.g., 0.5 M) can be used as the solvent for both lignin and PVA.[20] d. Stir the lignin/PVA mixture vigorously for several hours at room temperature until a homogeneous solution is obtained.[16] The viscosity of the final solution is a critical parameter for successful electrospinning.[21]

3. Electrospinning Process: a. Load the prepared lignin/PVA solution into a syringe fitted with a metallic needle (e.g., 18-21 gauge). b. Mount the syringe on a syringe pump. c. Position a grounded collector (e.g., a flat aluminum foil-covered plate) at a specified distance from the needle tip. d. Apply a high voltage to the needle tip. e. Set the solution feed rate using the syringe pump. f. Collect the nanofibers on the collector. g. After spinning, dry the nanofiber mat, for instance, at room temperature for 24 hours to remove residual solvent.[16]

4. Post-Spinning Treatment (Optional): a. For applications requiring water stability, the electrospun mat can be crosslinked. This can be achieved through heat treatment (e.g., at 150°C) or freeze-thawing cycles.[10] b. For conversion to carbon nanofibers, a two-step thermal treatment is required: i. Thermostabilization: Heat the nanofibers in air at a slow heating rate (e.g., 1°C/min) to a temperature around 250-260°C and hold for 1 hour.[22] ii. Carbonization: Heat the stabilized fibers under an inert atmosphere (e.g., N₂) to a high temperature (e.g., 800-1500°C) at a specific heating rate (e.g., 5°C/min) and hold for 1 hour. [22][23]

Protocol 2: Co-axial Electrospinning of Lignin for Core-Shell Nanofibers

Co-axial electrospinning allows for the production of nanofibers with a core-shell structure, which is particularly useful for controlled drug release applications.[\[24\]](#)

1. Materials:

- Shell Solution: Lignin solution (e.g., Alcell lignin in ethanol).[\[25\]](#) A co-spinning polymer like PAN may be added to improve spinnability.[\[26\]](#)
- Core Solution: Can be a drug-loaded polymer solution or a sacrificial polymer like glycerin for creating hollow fibers.[\[25\]](#)[\[26\]](#)

2. Solution Preparation: a. Prepare the core and shell solutions separately. For instance, a 1:1 w/w ratio of lignin to ethanol can be used for the shell, with a resulting viscosity of 350-400 cPs. [\[1\]](#) b. For a lignin/PAN shell, a 1:1 ratio of lignin to PAN in DMF with a total solid content of 17 wt% can be prepared.[\[26\]](#)

3. Co-axial Electrospinning Process: a. Use a co-axial spinneret with two concentric needles. b. Load the core and shell solutions into separate syringes and connect them to the inner and outer needles of the co-axial spinneret, respectively. c. Set the flow rates for both the core and shell solutions using separate syringe pumps. A common flow rate is 0.03 mL/h for both.[\[26\]](#) d. Apply a high voltage to the spinneret. e. Collect the core-shell nanofibers on a grounded collector.

Data Presentation

The properties of electrospun lignin nanofibers are highly dependent on the lignin source, co-spinning polymer, and processing parameters. The following tables summarize quantitative data from various studies.

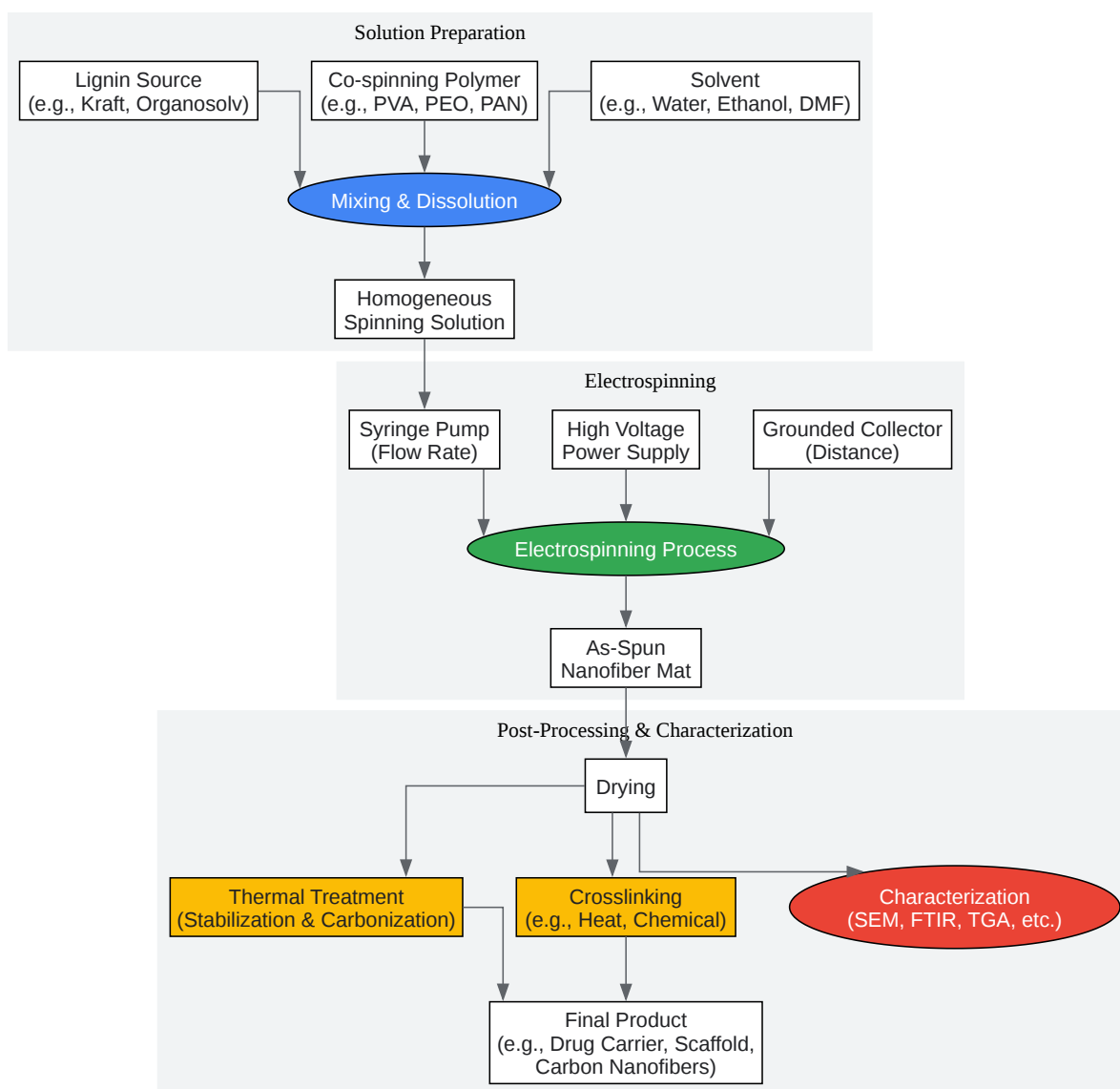
Lignin Type	Co-Polymer	Lignin:Co-Polymer Ratio	Solvent	Concentration (wt%)	Fiber Diameter (nm)	Reference
Softwood Kraft	PEO	-	-	3-6 (PEO)	320 - 878	[27]
Bamboo Organosolv	PEO	-	-	3-6 (PEO)	-	[27]
Softwood Kraft	PAMAM	99:1	-	-	Reduced compared to pure lignin	[13]
Alkali	PVA	-	Water	10 (PVA) + 0.5-2.5g Lignin	-	[16]
Organosolv Hardwood	PEO	95:5	Aqueous NaOH	7	< 5000	[17]
Organosolv Softwood	PEO	95:5	Aqueous NaOH	7	< 5000	[17]
Lignosulfonate	PEO	-	-	15-30	-	[28]
Alkali	PEO	-	Aqueous NaOH	-	100 - 800	[20]
Kraft	PVA	1:5.6 (PVA:Lignin)	-	5 (PVA)	Bead-free	[21]

Parameter	Value	Outcome	Reference
Voltage	12 kV	Solid and hollow nanofibers	[1]
16 kV	Uniform fibers (319 nm)	[4]	
19 kV	Bead-fibers formed	[16]	
20 kV	Smooth fibers	[22]	
Tip-to-Collector Distance	13 cm	Bead-fibers formed	[16]
15 cm	Smooth fibers	[22]	
18 cm	Uniform fibers (319 nm)	[4]	
20-25 cm	Solid and hollow nanofibers	[1]	
Flow Rate	0.2 ml/h	Bead-fibers formed	[16]
440 nl/s	Optimal for high-quality carbon fibers	[11]	
Collector Speed	2000 rpm	Optimal for high-quality carbon fibers	

Property	Value	Conditions	Reference
Tensile Strength	18.78 ± 6.11 MPa	Lignin carbon fibers	[11]
7.2 MPa	Lignin-g-PAN carbon nanofiber mats	[29]	
Elastic Modulus	3145.47 ± 917.75 MPa	Lignin carbon fibers	[11]
Surface Area (BET)	32.42 m ² /g	Porous PAN/lignin (8:2) nanofibers	[2]
524 - 1195 m ² /g	Carbonized lignin fibers (600-900°C)	[30]	
Electrical Conductivity	9.65 - 24.47 S/cm	Lignin-electrospun CNFs (900-1100°C)	[30]

Visualizations

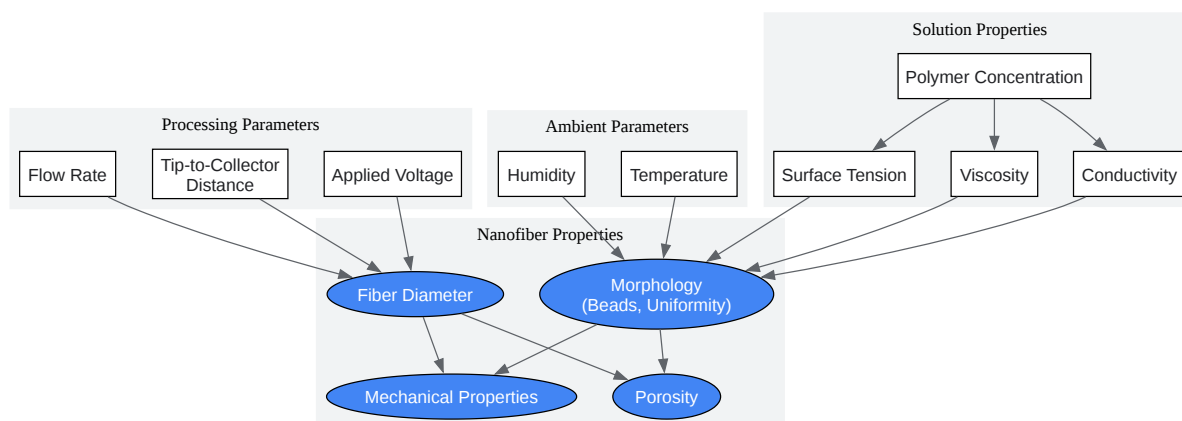
Experimental Workflow for Lignin Nanofiber Production



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Caption: Workflow for lignin nanofiber production.

Logical Relationship of Electrospinning Parameters



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Caption: Interplay of electrospinning parameters.

Conclusion

The electrospinning of lignin presents a promising avenue for the valorization of this abundant biopolymer, transforming it into advanced materials with significant potential in biomedical and other technological fields. By carefully selecting the lignin source, co-spinning polymer, and optimizing the electrospinning process parameters, it is possible to tailor the morphology and properties of the resulting nanofibers for specific applications. The protocols and data presented herein serve as a comprehensive guide for researchers and professionals venturing into the field of lignin-based nanofiber production. Further research and development in this

area are expected to unlock even more applications for these versatile and sustainable biomaterials.

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- To cite this document: BenchChem. [Application Notes & Protocols: Electrospinning of Lignin for Nanofiber Production]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15821528/docs#application-notes-protocols-electrospinning-of-lignin-for-nanofiber-production\]](https://www.benchchem.com/product/b15821528/docs#application-notes-protocols-electrospinning-of-lignin-for-nanofiber-production)

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